

An In-depth Technical Guide to the Safety and Handling of 3-Thiophenecarbonitrile

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Compound of Interest

Compound Name: 3-Thiophenecarbonitrile

Cat. No.: B159127

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **3-Thiophenecarbonitrile**, a key intermediate in various synthetic applications. Adherence to the following protocols is crucial for ensuring a safe laboratory environment.

Chemical and Physical Properties

Proper handling and storage procedures are predicated on a thorough understanding of the substance's physical and chemical properties.

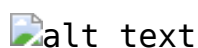
Property	Value	Reference
Molecular Formula	C ₅ H ₃ NS	[1]
Molecular Weight	109.15 g/mol	[1]
Appearance	Not explicitly stated, but likely a liquid or low-melting solid	
Boiling Point	82 °C at 10 mmHg	
Density	1.2 g/mL at 25 °C	
Flash Point	85.56 °C (closed cup)	
Refractive Index	n _{20/D} 1.5630	

Hazard Identification and Classification

3-Thiophenecarbonitrile is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are summarized below.

Hazard Class	Category	GHS Code	Hazard Statement
Acute Toxicity, Oral	4	H302	Harmful if swallowed. [1][2]
Acute Toxicity, Dermal	4	H312	Harmful in contact with skin.[1][2]
Acute Toxicity, Inhalation	4	H332	Harmful if inhaled.[1][2]
Skin Corrosion/Irritation	2	H315	Causes skin irritation. [1][2]
Serious Eye Damage/Eye Irritation	2A	H319	Causes serious eye irritation.[1][2]
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	3	H335	May cause respiratory irritation.[1]

GHS Pictogram:



Signal Word: Warning

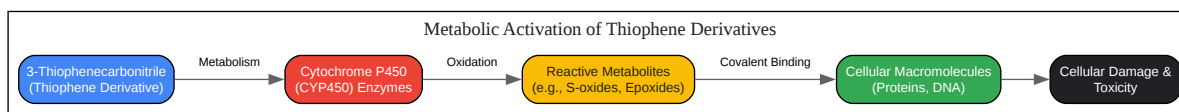
Toxicological Information

While specific quantitative toxicity data such as LD50 (median lethal dose) or LC50 (median lethal concentration) for **3-Thiophenecarbonitrile** are not readily available in the reviewed literature, the GHS classification indicates a moderate acute toxicity profile.

Studies on related thiophene derivatives suggest a low acute oral toxic potential in rats. However, the metabolism of thiophenes is a key factor in their potential toxicity.[3][4]

Potential Mechanism of Toxicity: Metabolic Activation

The toxicity of many thiophene-containing compounds is attributed to their metabolic activation by cytochrome P450 (CYP450) enzymes in the liver. This process can lead to the formation of reactive metabolites, such as S-oxides and epoxides, which can bind to cellular macromolecules, leading to cytotoxicity, hepatotoxicity, and nephrotoxicity.[5]

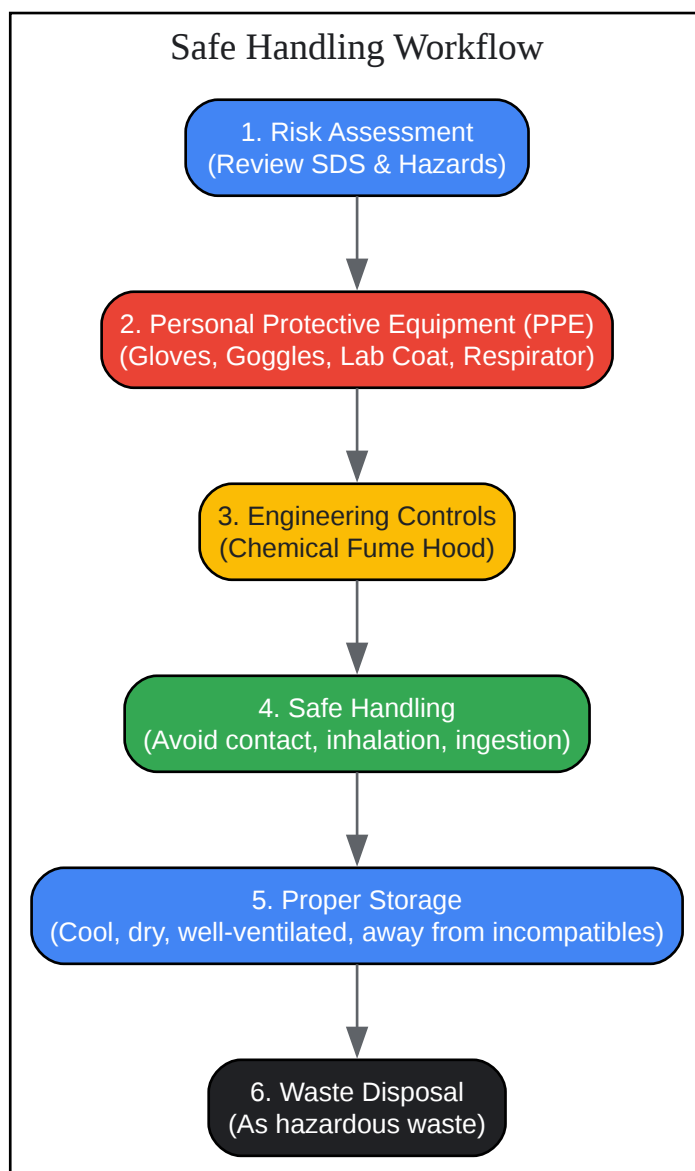


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Caption: Metabolic activation of thiophene derivatives.

Safety and Handling Precautions

A systematic approach to handling **3-Thiophenecarbonitrile** is essential to minimize exposure and ensure laboratory safety.



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Caption: Workflow for safe handling of **3-Thiophenecarbonitrile**.

Personal Protective Equipment (PPE)

The following PPE should be worn at all times when handling **3-Thiophenecarbonitrile**:

PPE Category	Specification
Eye Protection	Chemical safety goggles and/or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).
Body Protection	Laboratory coat.
Respiratory Protection	Use in a well-ventilated area or with a NIOSH-approved respirator.

Engineering Controls

All work with **3-Thiophenecarbonitrile** should be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.

Handling and Storage

- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapor or mist.
- Wash hands thoroughly after handling.
- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

Prompt and appropriate action is crucial in the event of an emergency.

First-Aid Measures

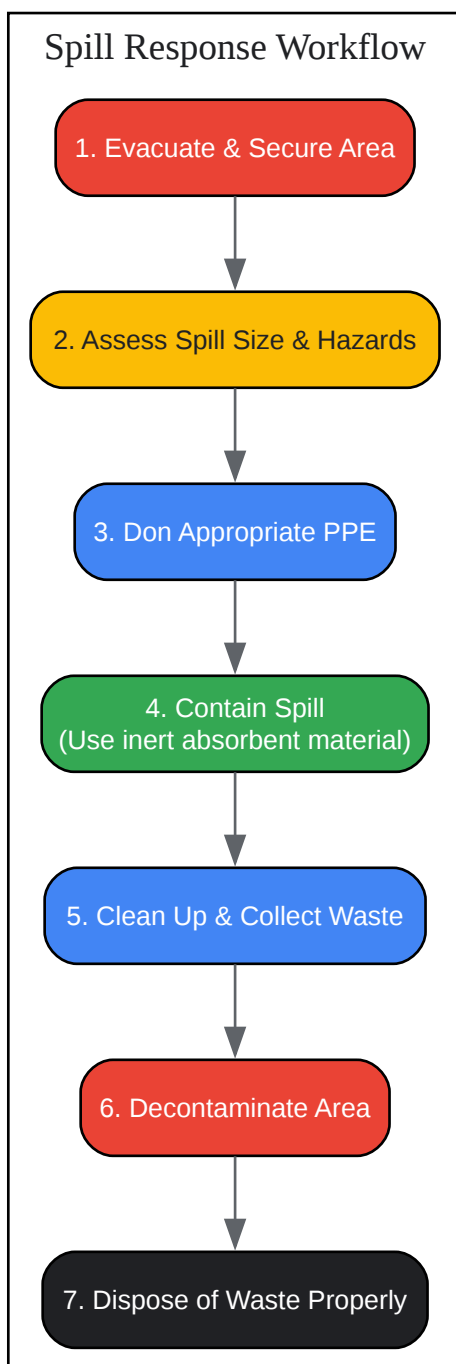
Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Emits toxic fumes under fire conditions, including carbon oxides, nitrogen oxides, and sulfur oxides.
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

A logical workflow should be followed in the event of a spill.



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Caption: Logical workflow for responding to a chemical spill.

Experimental Protocols

Due to the lack of specific, published experimental protocols for **3-Thiophenecarbonitrile** in the reviewed literature, a general protocol for handling hazardous chemical compounds of this nature is provided.

Objective: To safely handle and use **3-Thiophenecarbonitrile** in a laboratory setting.

Materials:

- **3-Thiophenecarbonitrile**
- Appropriate solvents and reagents
- Chemical fume hood
- Personal Protective Equipment (as specified in section 4.1)
- Inert absorbent material for spills
- Properly labeled waste containers

Procedure:

- Preparation:
 - Ensure the chemical fume hood is operational and the sash is at the appropriate height.
 - Don all required PPE before entering the designated work area.
 - Have all necessary equipment and reagents ready to minimize handling time.
- Handling:
 - Conduct all transfers and manipulations of **3-Thiophenecarbonitrile** within the chemical fume hood.
 - Use appropriate tools (e.g., spatulas, pipettes) to avoid direct contact.
 - Keep containers tightly closed when not in use.

- Post-Experiment:
 - Decontaminate all surfaces and equipment that have come into contact with the chemical.
 - Properly label and store any resulting products or mixtures.
 - Collect all contaminated waste (e.g., gloves, pipette tips, absorbent paper) in a designated hazardous waste container.
- Waste Disposal:
 - Dispose of all waste containing **3-Thiophenecarbonitrile** as hazardous waste in accordance with local, state, and federal regulations. Do not dispose of it down the drain.

Disposal Considerations

Waste from residues and unused products should be treated as hazardous waste. Dispose of the material and its container at a licensed hazardous-waste disposal plant.

Disclaimer: This guide is intended for informational purposes only and is based on currently available data. It is the responsibility of the user to conduct a thorough risk assessment and to implement appropriate safety measures for their specific laboratory conditions. Always consult the most recent Safety Data Sheet (SDS) for **3-Thiophenecarbonitrile** before use.

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